

An In-depth Technical Guide to 2-(N-morpholino)ethanesulfonic acid (MES)

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Compound of Interest		
Compound Name:	2-Bromo-3-methoxypyridine	
Cat. No.:	B021398	Get Quote

Authored for Researchers, Scientists, and Drug Development Professionals

Initial Note on CAS Number: The CAS number 24100-18-3 is associated in some chemical databases with **2-Bromo-3-methoxypyridine**. However, the context of a technical guide for researchers in life sciences and drug development strongly suggests that the intended subject is the widely used biological buffer, 2-(N-morpholino)ethanesulfonic acid, commonly known as MES. MES is officially assigned CAS number 4432-31-9. This guide will focus on MES, given its extensive applications in the specified fields.

Introduction to MES

2-(N-morpholino)ethanesulfonic acid (MES) is a zwitterionic buffer developed by Norman Good and his colleagues in the 1960s.[1] It is a member of the "Good's buffers" series, which were designed to meet several criteria for biological research, including having a pKa near physiological pH, high water solubility, limited solubility in organic solvents, minimal salt effects, and being chemically and enzymatically stable.[1] MES is particularly valued for its buffering capacity in the pH range of 5.5 to 7.0, making it a staple in biochemistry, molecular biology, and cell culture applications.[2][3]

Physicochemical Properties

MES is a white crystalline powder that is highly soluble in water.[1][4] Its properties make it a versatile buffer for a wide range of experimental conditions.



Property	Value	Reference
CAS Number	4432-31-9	[1][5]
Molecular Formula	C6H13NO4S	[1][5]
Molecular Weight	195.24 g/mol	[5][6]
pKa (at 25°C)	6.15	[6]
Effective Buffering Range	pH 5.5 - 7.0	[2][3]
Melting Point	~300 °C	[1]
Appearance	White crystalline powder	[4]

Applications in Research and Drug Development

The unique properties of MES make it an indispensable tool in various scientific disciplines.

- Biotechnology and Pharmaceuticals: MES is frequently used in the manufacturing of biologic drugs, protein-based assays, and diagnostic reagents to maintain the stability of active pharmaceutical ingredients (APIs).[2]
- Electrophoresis: It serves as a common buffer component in electrophoresis techniques, such as SDS-PAGE, for the separation of proteins and nucleic acids.[2][6]
- Cell Culture: MES is often included in cell culture media to maintain a stable physiological pH, which is crucial for optimal cell growth and function.[2][6]
- Protein Purification: Its ability to maintain a desired pH without significantly interacting with proteins makes it an excellent buffer for various protein purification chromatography techniques.[2]
- Enzyme Kinetics: MES is ideal for studying enzyme kinetics as it does not chelate most metal ions, which can be essential for enzymatic activity.[3][6]

Experimental Protocols Preparation of a 0.1 M MES Buffer Solution

Foundational & Exploratory





This protocol outlines the preparation of a 0.1 M MES buffer solution, a common concentration used in many laboratory applications.

Materials:

- MES free acid (MW: 195.24 g/mol)
- Deionized water
- Sodium hydroxide (NaOH) or hydrochloric acid (HCl) for pH adjustment
- pH meter
- Stir plate and stir bar
- Volumetric flask

Procedure:

- Weighing the MES: For 1 liter of a 0.1 M solution, weigh out 19.52 g of MES free acid.
- Dissolving the MES: Add the MES powder to a beaker containing approximately 800 mL of deionized water. Place the beaker on a stir plate and add a stir bar to facilitate dissolution.
- pH Adjustment: While continuously stirring, monitor the pH of the solution using a calibrated pH meter. Slowly add a solution of NaOH (e.g., 1 M) to raise the pH to the desired value within the MES buffering range (5.5 to 7.0). If the pH overshoots the target, use a dilute solution of HCl to adjust it back.
- Final Volume Adjustment: Once the desired pH is reached, transfer the solution to a 1-liter volumetric flask. Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure all the MES is transferred. Add deionized water to the flask until the final volume reaches the 1-liter mark.
- Sterilization and Storage: For applications requiring sterile conditions, the buffer solution can be filtered through a 0.22-micron filter.[7] Store the buffer at room temperature.[7]



Synthesis of MES

A general method for the synthesis of MES involves the reaction of morpholine with an ethanesulfonic acid derivative.[8]

Reactants:

- Morpholine
- Ethanesulfonyl chloride (or a similar sulfonic acid derivative)
- A suitable solvent

General Procedure:

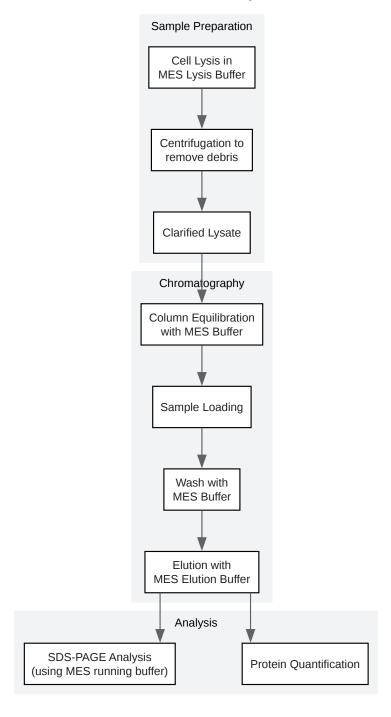
- The reaction is typically carried out under controlled temperature and pH to drive the reaction to completion.[8]
- After the reaction, the MES product is purified from the reaction mixture.[8]
- Purification is commonly achieved through techniques such as crystallization or chromatography to yield high-purity MES.[8]

Visualizing Experimental Workflows

The following diagrams illustrate common experimental workflows where MES buffer is critically employed.



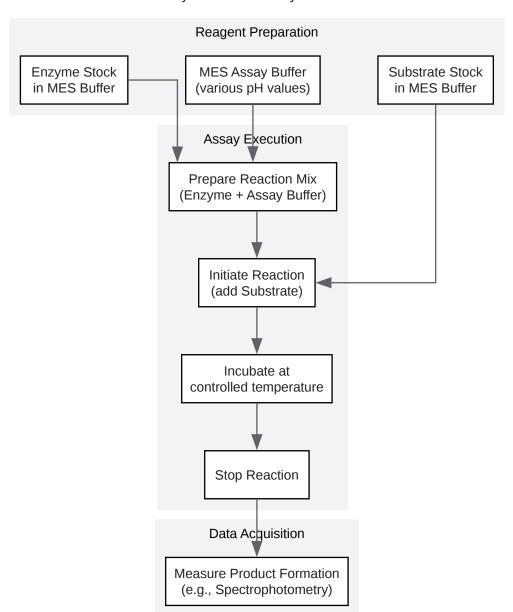
Protein Purification Workflow using MES Buffer



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Caption: A typical workflow for protein purification utilizing MES buffer in various stages.





Enzyme Kinetics Assay Workflow

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Caption: Workflow for an enzyme kinetics experiment where MES buffer ensures stable pH.

Safety and Handling

While MES is generally considered to be of low toxicity, it is important to handle it with appropriate laboratory precautions. Contact with the skin or eyes may cause irritation and should be rinsed thoroughly with water.[1] In case of eye contact, ingestion, or inhalation of the



dust, seeking medical attention is advised.[1] Upon combustion, MES can emit toxic fumes, including carbon monoxide, nitrogen oxides, and sulfur oxides.[1]

Conclusion

MES is a fundamentally important buffer for a vast array of applications in biological and pharmaceutical research. Its favorable chemical properties, particularly its pKa in the physiological range and its low potential for interference with biological systems, have solidified its role as a standard laboratory reagent. Understanding its characteristics and proper use is essential for any researcher, scientist, or drug development professional aiming for reliable and reproducible experimental outcomes.

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